

Ecotoxicology of Ametryn in Terrestrial Ecosystems: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ametryn

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Introduction

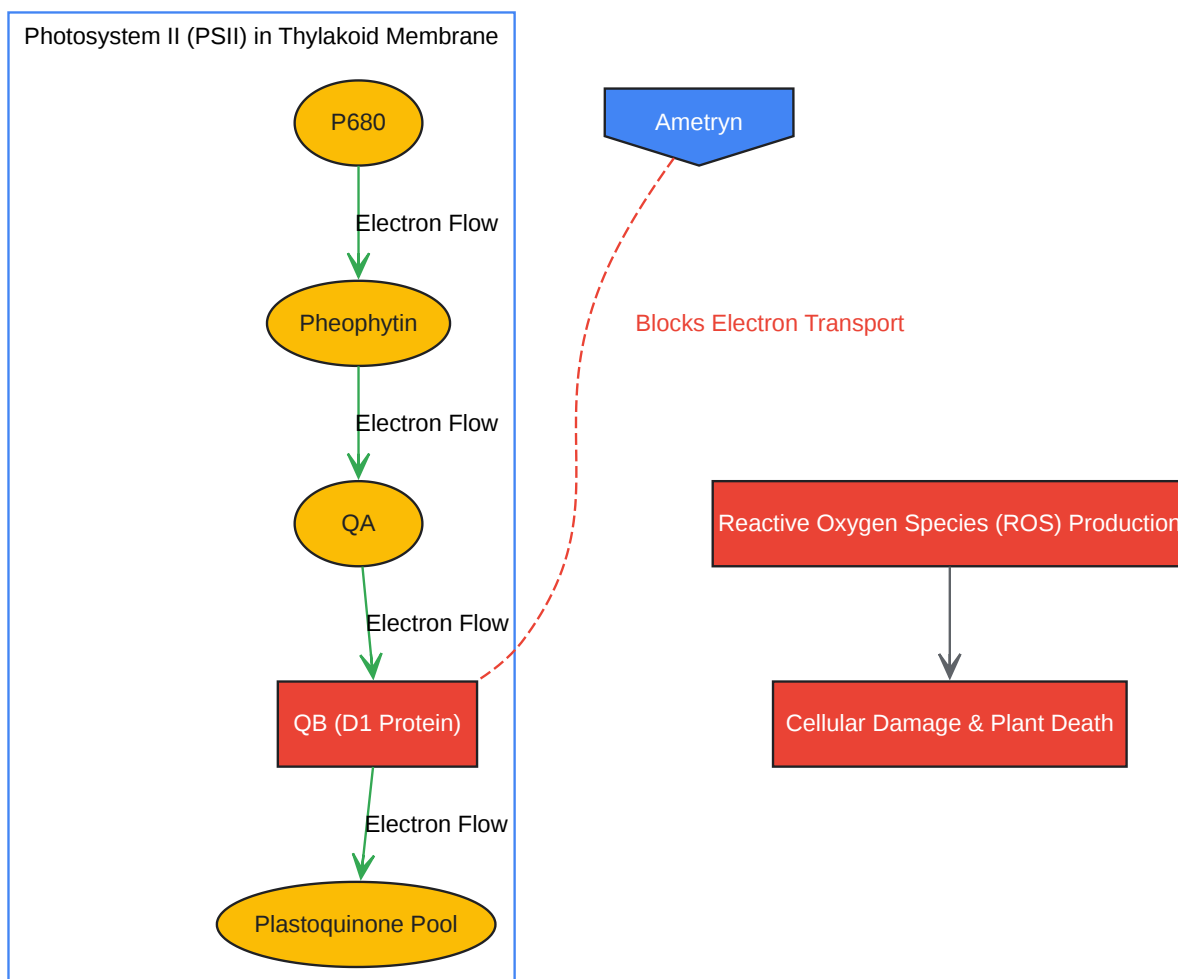
Ametryn is a selective triazine herbicide widely used in agriculture to control broadleaf weeds and annual grasses in crops such as sugarcane, pineapple, bananas, corn, and potatoes.[1] Its mode of action involves the inhibition of photosynthesis in target plants.[2][3] As with many agrochemicals, the application of **ametryn** raises ecotoxicological concerns regarding its impact on non-target organisms and the overall health of terrestrial ecosystems. This technical guide provides a comprehensive overview of the ecotoxicology of **ametryn**, summarizing its environmental fate, effects on various terrestrial organisms, and the experimental methodologies used for its assessment. All quantitative data are presented in structured tables for ease of comparison, and key processes are visualized through diagrams.

Physicochemical Properties of Ametryn

Ametryn (chemical formula: $C_9H_{17}N_5S$) is a white crystalline solid with a molecular weight of approximately 227.33 g/mol.[2] It is moderately soluble in water and more soluble in organic solvents.[4] Its moderate persistence in soil and potential for leaching are key factors influencing its environmental risk.[1][4]

Mechanism of Action

Ametryn's primary mechanism of action is the inhibition of photosynthesis at Photosystem II (PSII).[2][3] It binds to the D1 protein of the PSII complex, blocking the electron transport chain. This disruption leads to the production of reactive oxygen species (ROS), causing lipid peroxidation, membrane damage, and ultimately, cell death in susceptible plants.[5]



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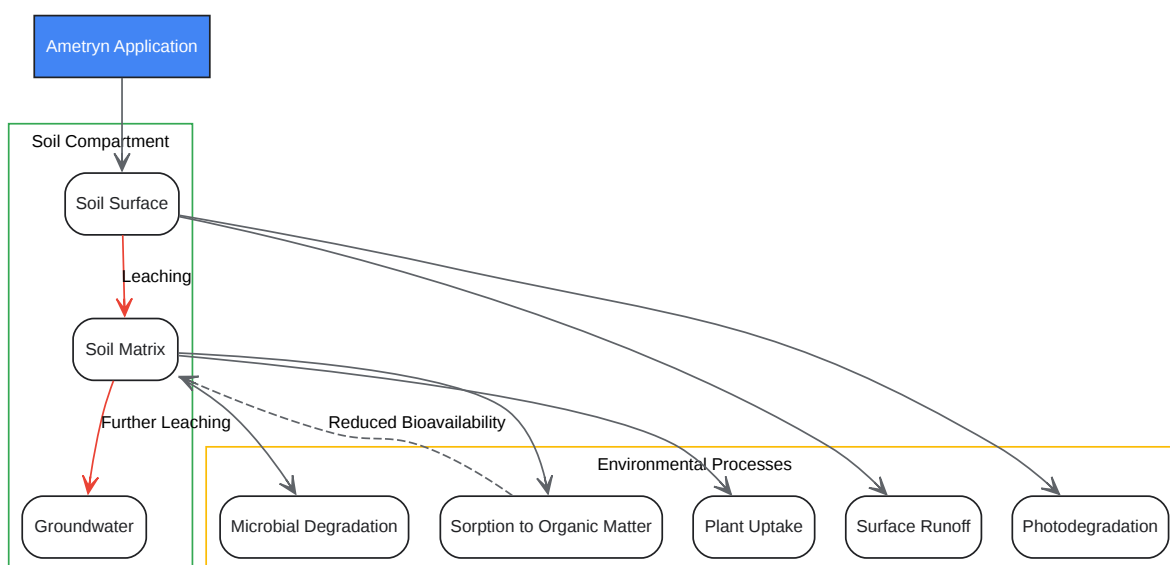
Mechanism of **Ametryn** Action at Photosystem II

Environmental Fate and Transport

The environmental persistence and mobility of **ametryn** are influenced by soil type, organic matter content, pH, and climatic conditions.

Degradation: **Ametryn**'s half-life in soil ranges from 70 to 250 days, with microbial degradation being the primary dissipation pathway.[1][6] Several species of soil bacteria and fungi are capable of metabolizing **ametryn**. [7] Photodegradation can also contribute to its breakdown on the soil surface.[8]

Mobility and Leaching: Due to its relatively high water solubility, **ametryn** has the potential to move both vertically and laterally in the soil.[1][6] Leaching into groundwater is a concern, particularly in soils with low organic matter and high rainfall.[1][9] Studies have shown that **ametryn**'s mobility is influenced by soil characteristics such as cation exchange capacity (CEC) and organic matter content, with higher sorption observed in soils with higher organic matter.[9] [10]



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Environmental Fate and Transport of **Ametryn** in Soil

Ecotoxicological Effects on Terrestrial Organisms

Ametryn can have adverse effects on a range of non-target terrestrial organisms, from microorganisms to vertebrates.

Soil Microorganisms

Soil microorganisms are crucial for nutrient cycling and soil health. **Ametryn** can impact microbial populations and their activities. Studies have shown that **ametryn** can negatively affect microbial biomass carbon and reduce the potential for phosphate solubilization.^[11] However, the addition of biofertilizers may help mitigate these negative effects by stimulating microbial activity and enhancing **ametryn** degradation.^{[3][12]} Some studies have also observed a stimulatory effect on dehydrogenase activity in certain soil types.^[8]

Endpoint	Organism/System	Value	Reference
Microbial Biomass Carbon (MBC)	Sugarcane-cultivated soil	Negatively affected	^[11]
Phosphate Solubilization	Sugarcane-cultivated soil	Reduced by 47.20%	^[11]
Dehydrogenase Activity	Clay loam soil	Stimulated	^[8]
CO2 Evolution	Sugarcane-cultivated soil	Affected by application dose	^[11]

Terrestrial Invertebrates

Earthworms: Earthworms are important bioindicators of soil health. **Ametryn** is considered moderately toxic to earthworms.^[4] While specific LC50 values for **ametryn** in standard test species like *Eisenia fetida* are not readily available in the provided search results, the general assessment indicates a potential risk.

Other Invertebrates: Data on the toxicity of **ametryn** to other terrestrial invertebrates, such as springtails and mites, is limited in the current literature.

Non-Target Plants

As a herbicide, **ametryn** can cause phytotoxicity in non-target plants. The extent of damage depends on the plant species, growth stage, and exposure concentration.

Endpoint	Organism	Value	Reference
Root Growth Inhibition	Eruca sativa and Lactuca sativa	Sensitive to ametryn	[13]
Seed Germination	Eruca sativa and Lactuca sativa	Less sensitive than root growth	[13]

Vertebrates

Birds: **Ametryn** is considered to be only slightly toxic to birds.[1]

Endpoint	Organism	Value	Reference
Oral LD50	Rat	508 mg/kg	[1]
Oral LD50	Mouse	945 mg/kg	[1]
Dermal LD50	Rat	>3,100 mg/kg	[1]
Dermal LD50	Rabbit	8,160 mg/kg	[1]
Inhalation LC50 (4h)	Rat	>2.2 mg/L	[1]

Experimental Protocols

Standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are often followed for ecotoxicological testing of chemicals like **ametryn**.

Terrestrial Plant Toxicity Test (based on OECD Guideline 208)

This test evaluates the effects of a chemical on seedling emergence and early growth of several plant species.

Methodology:

- Test Species: A selection of monocotyledonous and dicotyledonous plants are chosen.
- Test Substance Application: **Ametryn** is either incorporated into the soil or sprayed onto the soil surface.[\[14\]](#)[\[15\]](#)
- Exposure Conditions: Plants are grown in a controlled environment with defined temperature, humidity, and light conditions.[\[14\]](#)
- Endpoints: Seedling emergence, mortality, shoot and root length, and biomass (fresh and dry weight) are measured after a specified period (typically 14-21 days).[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Data Analysis: The effective concentration (EC_x) or effective rate (ER_x) causing a certain percentage of effect (e.g., EC₅₀ for 50% inhibition of growth) and the No-Observed-Effect Concentration (NOEC) are determined.[\[14\]](#)[\[16\]](#)[\[17\]](#)

Soil Microorganism Carbon Transformation Test (based on OECD Guideline 217)

This test assesses the long-term effects of a substance on the carbon transformation activity of soil microorganisms.

Methodology:

- Soil: A natural soil with known characteristics is used.
- Test Substance Application: **Ametryn** is mixed into the soil at various concentrations.
- Incubation: The treated soil is incubated under controlled aerobic conditions.
- Endpoint: The rate of carbon dioxide (CO₂) production is measured over time as an indicator of microbial respiration.
- Data Analysis: The effect of **ametryn** on the rate of carbon transformation is compared to a control.

Earthworm Acute Toxicity Test (based on OECD Guideline 207)

This test determines the lethal concentration (LC50) of a chemical to earthworms.

Methodology:

- Test Species: Typically *Eisenia fetida* or *Eisenia andrei*.
- Test Medium: Artificial soil is treated with a range of **ametryn** concentrations.
- Exposure: Earthworms are introduced to the treated soil and observed for 14 days.
- Endpoint: Mortality is recorded at specified intervals.
- Data Analysis: The LC50 value and its confidence limits are calculated.

Analytical Methods for Residue Analysis

Accurate determination of **ametryn** residues in environmental matrices is crucial for exposure assessment.

Sample Preparation:

- Soil: Microwave-assisted extraction (MAE) or solid-liquid extraction with solvents like acetonitrile and ethyl acetate are common techniques.[\[9\]](#)[\[18\]](#)[\[19\]](#)
- Water: Solid-phase extraction (SPE) is often used to concentrate the analyte.[\[20\]](#)
- Plant Material: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) is a widely used sample preparation method.[\[21\]](#)

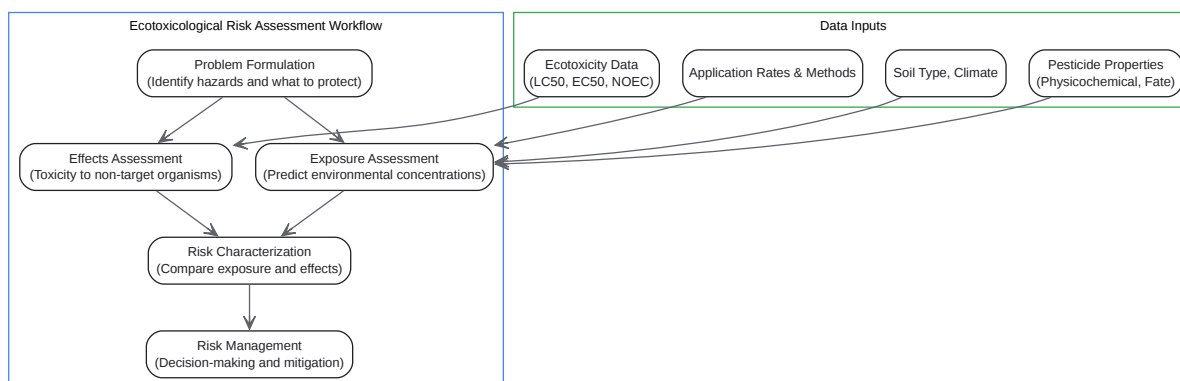
Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a common method for quantifying **ametryn**.[\[9\]](#)[\[18\]](#)[\[22\]](#)

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS provides high selectivity and sensitivity for **ametryn** analysis.[21]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a highly sensitive and specific method for the determination of **ametryn** and its metabolites.[21][23]

Ecotoxicological Risk Assessment

The ecotoxicological risk assessment for a pesticide like **ametryn** involves a multi-step process to evaluate the likelihood of adverse effects on non-target organisms.



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Workflow for Ecotoxicological Risk Assessment of Pesticides

The process begins with problem formulation, which defines the scope of the assessment.[24] This is followed by an exposure assessment, which estimates the predicted environmental concentrations (PECs) of **ametryn** in different environmental compartments, and an effects assessment, which characterizes the toxicity of **ametryn** to various organisms.[6][25] Finally, in

the risk characterization step, the PECs are compared to the ecotoxicological endpoints (e.g., LC50, NOEC) to determine the risk quotient (RQ).[24] If the risk is deemed unacceptable, risk management measures may be implemented.

Conclusion

Ametryn is a moderately persistent herbicide with the potential to impact non-target terrestrial organisms. Its primary mode of action is the inhibition of photosynthesis. The ecotoxicological effects of **ametryn** are dependent on the organism, exposure concentration, and environmental conditions. While it is slightly toxic to birds, it poses a moderate risk to earthworms and can affect soil microbial communities and non-target plants. The environmental fate of **ametryn** is governed by microbial degradation and its mobility in soil, which is influenced by soil properties. A thorough understanding of these factors, through standardized testing protocols and robust analytical methods, is essential for conducting accurate environmental risk assessments and ensuring the sustainable use of **ametryn** in agriculture. Further research is needed to fill data gaps, particularly concerning its effects on a wider range of terrestrial invertebrates and the long-term impacts on soil ecosystem functioning.

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References

- 1. EXTOTOXNET PIP - AMETRYN [extoxnet.orst.edu]
- 2. Ametryn | C₉H₁₇N₅S | CID 13263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Ametryn (Ref: G 34162) [sitem.herts.ac.uk]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. epa.gov [epa.gov]
- 7. chemicalbook.com [chemicalbook.com]

- 8. Environmental studies on ametryne herbicide. photodegradation, dehydrogenase activity, and phosphorus mineralization in treated soil [journals.ekb.eg]
- 9. scielo.br [scielo.br]
- 10. Sorption of ametryn and imazethapyr in twenty-five soils from Pakistan and Australia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Effect of herbicides on soil microbial activity - Advances in Weed Science [awsjournal.org]
- 12. Effects of Ametryn on Microbial Activity in Soil with Biofertilizer Addition | Régo | Journal of Agricultural Studies [macrothink.org]
- 13. researchgate.net [researchgate.net]
- 14. OECD 208: Terrestrial Plant Test - Seedling Emergence and Seedling Growth Test | ibacon GmbH [ibacon.com]
- 15. biotecnologiebt.it [biotecnologiebt.it]
- 16. testinglab.com [testinglab.com]
- 17. ia801304.us.archive.org [ia801304.us.archive.org]
- 18. Quantification of triazine herbicides in soil by microwave-assisted extraction and high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. recip.ipp.pt [recip.ipp.pt]
- 20. pubs.aip.org [pubs.aip.org]
- 21. hilarispublisher.com [hilarispublisher.com]
- 22. researchgate.net [researchgate.net]
- 23. pubs.acs.org [pubs.acs.org]
- 24. Regulating Pesticides through Risk Assessment [npic.orst.edu]
- 25. epa.gov [epa.gov]
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